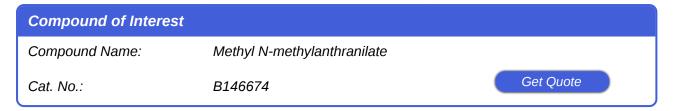


# Application Notes and Protocols: Methyl N-methylanthranilate in Flavor and Fragrance Research

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Prepared for: Researchers, scientists, and drug development professionals.

Introduction: **Methyl N-methylanthranilate** (M-N-MA), also known as dimethyl anthranilate, is an aromatic compound valued for its distinctive sweet, fruity, and floral aroma.[1] Chemically, it is the methyl ester of N-methylanthranilic acid.[2] This compound occurs naturally in a variety of essential oils and is also synthesized for wide-scale use in the flavor and fragrance industries. [3][4] Its characteristic scent profile, reminiscent of Concord grapes and orange blossoms, makes it a versatile ingredient in numerous consumer products, from fine fragrances to food flavorings.[3][5][6] This document provides detailed application notes, experimental protocols, and safety considerations for researchers working with **Methyl N-methylanthranilate**.

# **Physicochemical and Olfactory Properties**

**Methyl N-methylanthranilate** is a pale yellow liquid that may crystallize at cooler temperatures.[7] It exhibits a characteristic bluish fluorescence.[7] Its sensory profile is complex, described as having a grape-like, musty-floral, and sweet odor with orange-blossom and mandarin-peel-like notes and winey, fruity undertones.[7]

Table 1: Physicochemical Properties of Methyl N-methylanthranilate



Property	Value	Reference
CAS Number	85-91-6	[7]
Molecular Formula	C9H11NO2	[7]
Molecular Weight	165.19 g/mol	[7]
Appearance	Pale yellow liquid with bluish fluorescence	[7]
Boiling Point	255-256 °C	[7]
Melting Point	18.5-19.5 °C	[2]
Vapor Pressure	2.77E+00 Pa @ 25°C	[7]
Water Solubility	2.57E+02 mg/L @ 25°C	[7]
Log KOW	2.81	[7]
Odor Profile	Grape, orange blossom, sweet, musty, fruity	[1][5][7]
Flavor Profile	Sweet, fruity, Concord grape- like, musty, berry	[2][5]

## **Natural Occurrence**

**Methyl N-methylanthranilate** is a natural constituent of various plants and fruits. Its presence contributes to the characteristic aroma of these natural sources. It is found in:

- Citrus fruits, particularly mandarin and orange peels[3][4][8][9]
- Petitgrain oil (Citrus reticulata leaf oil)[1][8]
- Honey[3]
- Mangos[3]
- Starfruit[3]



Grapes (Vitis labrusca)[10]

While it can be extracted from these natural sources, it is often synthesized in a laboratory to ensure consistency, purity, and to protect natural resources.[3]

## **Applications in Flavor and Fragrance**

- 3.1 Fragrance Applications M-N-MA is a popular ingredient in perfumery, used for its floral (orange blossom) and fruity (grape) notes.[4] It is incorporated into a wide range of products including:
- Fine fragrances[4]
- Soaps and detergents[4][6]
- Shampoos[4][6]
- Other personal care and cosmetic products[4][6]

Its use is regulated due to its potential for phototoxicity.[4][11][12] Regulatory bodies like the International Fragrance Association (IFRA) and the Scientific Committee on Consumer Safety (SCCS) in Europe have set concentration limits for its use in different product categories.[4][11] [13]

Table 2: Regulatory Concentration Limits for **Methyl N-methylanthranilate** in Consumer Products



Product Type	Maximum Concentration (%)	Regulatory Body/Reference
Leave-on Products	0.1%	SCCS, IFRA[4][11][13][14]
Rinse-off Products	0.2%	SCCS[4][11][13]
Sunscreen/UV-exposed Products	Should not be used	SCCS[4][11][15]
Category 1 (Lip products)	0.10%	IFRA[14]
Category 6 (Mouthwash, toothpaste)	0.50%	IFRA[14]
Category 9 (Soap)	0.50%	IFRA[14]

- 3.2 Flavor Applications The distinct grape-like flavor of M-N-MA makes it a useful component in food flavoring.[6] It is used in compositions for:
- Grape and "Tutti-frutti" flavored beverages and candies[6]
- Citrus blends[6]
- Chewing gum[10]
- Berry and cherry flavorings[5]

The use of M-N-MA as a food additive is evaluated for safety by bodies like the Joint FAO/WHO Expert Committee on Food Additives (JECFA).[2] For animal feed, the European Food Safety Authority (EFSA) has established safe concentration levels, noting it should not be used for avian species.[16]

## **Experimental Protocols**

4.1 Protocol 1: Synthesis of Methyl N-methylanthranilate

Objective: To synthesize **Methyl N-methylanthranilate** via reductive alkylation of methyl anthranilate. This method is a common industrial process that offers high purity and good yield. [17]



#### Materials:

- Methyl anthranilate
- Formaldehyde solution
- Hydrogen gas
- Hydrogenation catalyst (e.g., Palladium on carbon)
- Solid acid catalyst
- Water-miscible solvent (e.g., Methanol)
- Reaction vessel suitable for hydrogenation under pressure
- Distillation apparatus

#### Procedure:

- Dissolution: Dissolve methyl anthranilate in a suitable water-miscible solvent within the reaction vessel.
- Addition of Reagents: Add the formaldehyde solution and the hydrogenation catalyst to the mixture.
- Hydrogenation: Seal the reaction vessel and introduce hydrogen gas to a superatmospheric pressure (e.g., 1 to 15 atmospheres).[6]
- Reaction Conditions: Maintain the reaction at a moderate temperature (e.g., 0°C to 150°C) with continuous stirring.[6] The reductive alkylation of the primary amine to a secondary amine will occur.
- Monitoring: Monitor the reaction progress by techniques such as Thin Layer Chromatography
   (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- Catalyst Removal: Once the reaction is complete, cool the vessel, release the pressure, and filter the mixture to remove the catalyst.





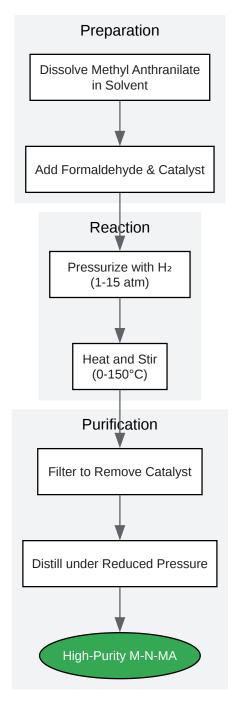


• Purification: The crude product is then purified. This typically involves distillation under reduced pressure to isolate the high-purity **Methyl N-methylanthranilate**.[18]

Workflow Diagram:



### Workflow for Synthesis of Methyl N-methylanthranilate



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Caption: Workflow for the synthesis of Methyl N-methylanthranilate.



4.2 Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To quantify the concentration of **Methyl N-methylanthranilate** in a flavor or fragrance sample using an internal standard method.[19]

#### Materials & Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Sample containing M-N-MA
- Internal Standard (IS) (e.g., Naphthalene)
- Solvent (e.g., Dichloromethane)
- Volumetric flasks, pipettes, and vials

#### Procedure:

- Internal Standard (IS) Solution Preparation: Accurately weigh a known amount of naphthalene (e.g., 20mg) and dissolve it in dichloromethane in a volumetric flask (e.g., 500mL) to create a stock solution of known concentration (e.g., 0.04 mg/mL).[19]
- Standard Working Solution Preparation: Prepare a series of calibration standards by adding known amounts of a pure M-N-MA standard and a fixed amount of the IS solution to volumetric flasks, and diluting with the solvent.
- Sample Preparation: Accurately weigh a known amount of the flavor or fragrance sample, add a fixed amount of the IS solution, and dilute with the solvent in a volumetric flask.
- GC-MS Analysis:
  - $\circ$  Injection: Inject a small volume (e.g., 1  $\mu$ L) of each standard and the prepared sample into the GC-MS system.
  - Chromatographic Conditions: Use a suitable capillary column (e.g., DB-5ms) and temperature program to achieve good separation of M-N-MA and the internal standard.

## Methodological & Application



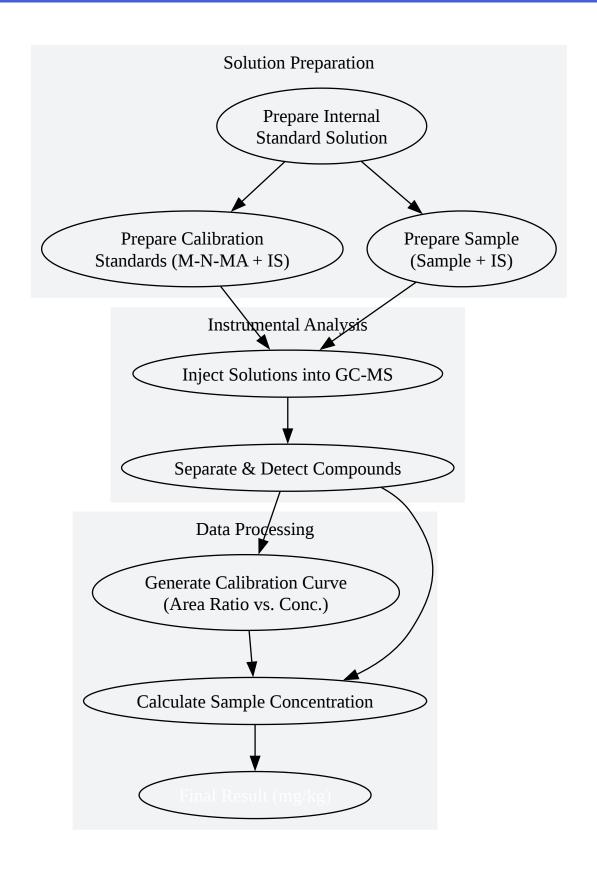


Mass Spectrometry Conditions: Operate the mass spectrometer in scan or Selected Ion
 Monitoring (SIM) mode to detect and quantify the target compounds.

## • Data Analysis:

- Calibration Curve: Plot the ratio of the peak area of M-N-MA to the peak area of the IS
  against the concentration of M-N-MA for the standard solutions.
- Quantification: Calculate the peak area ratio for the sample and use the calibration curve to determine the concentration of M-N-MA in the sample.[19]





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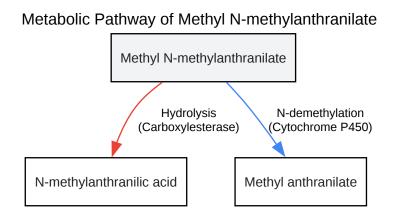
Caption: Workflow for conducting a sensory evaluation.



## **Metabolism and Safety Considerations**

5.1 Metabolism In the liver, **Methyl N-methylanthranilate** undergoes two primary metabolic transformations. It can be hydrolyzed by carboxylesterases to N-methylanthranilic acid. [20] [21]Alternatively, it can be N-demethylated by cytochrome P450 enzymes to form methyl anthranilate. [20][21]These metabolites can be further processed.

Metabolic Pathway Diagram:



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Caption: Metabolic pathway of Methyl N-methylanthranilate.

5.2 Safety and Regulatory Status The safety of M-N-MA has been assessed by various regulatory bodies. The primary toxicological concern is phototoxicity, where the substance can cause a skin reaction upon exposure to UV light. [8][11][12]This has led to strict regulations on its use in leave-on products and a prohibition of its use in sunscreens. [4][11][22] Additionally, as a secondary amine, M-N-MA has the potential to form nitrosamines in the presence of nitrosating agents. [12][15]Therefore, it should not be used in combination with such agents, and the final product should have a nitrosamine content below 50 µg/kg. [15]Safety assessments have concluded that M-N-MA is safe for use in cosmetic products when concentration limits and use restrictions are followed.



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